

stability and storage conditions for 9-cis-Retinol-d5

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Compound of Interest

Compound Name: 9-cis-Retinol-d5

Cat. No.: B1162608

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Technical Support Center: 9-cis-Retinol-d5

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and handling of **9-cis-Retinol-d5**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **9-cis-Retinol-d5**?

A1: To ensure the stability and integrity of **9-cis-Retinol-d5**, it is crucial to adhere to the following storage guidelines.^{[1][2]} These conditions are summarized in the table below.

Q2: How should I handle **9-cis-Retinol-d5** upon receipt?

A2: **9-cis-Retinol-d5** is typically shipped on dry ice or at ambient temperatures as a non-hazardous chemical.^{[1][2]} The product is stable for several weeks under standard shipping conditions.^[1] Upon receipt, it is recommended to store the compound at the appropriate long-term storage temperature as outlined in the table below, protected from light.

Q3: What is the primary application of **9-cis-Retinol-d5**?

A3: **9-cis-Retinol-d5** is primarily intended for use as an internal standard for the quantification of 9-cis-retinol in biological samples using analytical techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

Q4: In which solvents is **9-cis-Retinol-d5** soluble?

A4: **9-cis-Retinol-d5** is soluble in various organic solvents. Specific solubility information is provided in the table below. It is slightly soluble in chloroform and methanol. For related compounds like 9-cis-Retinoic acid, solubility is reported in chloroform (50 mg/ml), DMSO (10 mM), and ethanol (25 mg/ml).

Stability and Storage Conditions

Parameter	Recommendation	Source(s)
Long-Term Storage	-80°C or -20°C (months to years)	
Short-Term Storage	0-4°C (days to weeks)	
Shipping Condition	Dry ice or ambient temperature	
Light Sensitivity	Store in the dark; handle under yellow or red light.	
Air Sensitivity	Store under an inert atmosphere (e.g., argon or nitrogen).	
Shelf Life	≥ 2 years when stored properly.	
Stock Solution Storage	Aliquot and store at -20°C or -80°C; avoid repeated freeze-thaw cycles.	

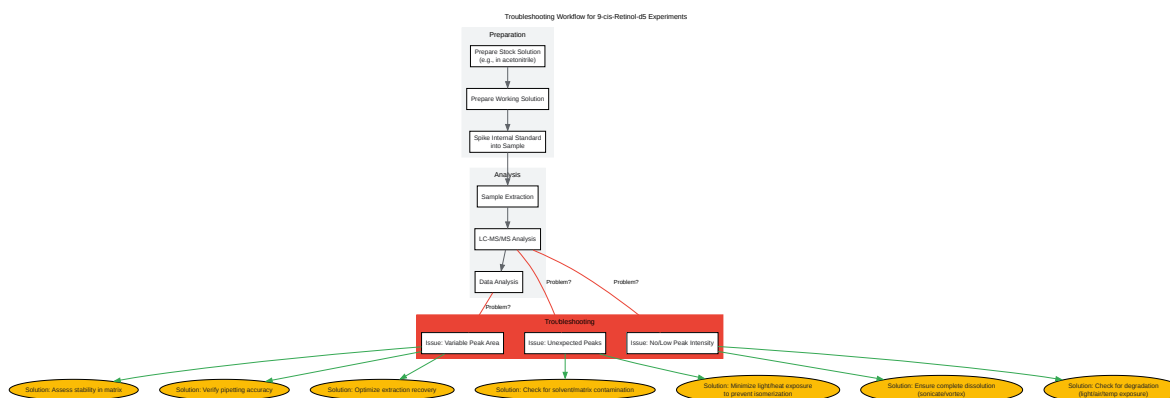
Solubility Data

Solvent	Solubility	Source(s)
Acetonitrile	Supplied as a 500 µg/ml solution	
Chloroform	Slightly soluble	
Methanol	Slightly soluble	
Ethanol	Soluble (related compound 9-cis-Retinal is ~25 mg/mL)	
DMSO	Soluble (related compound 9-cis-Retinal is ~16 mg/mL)	
Dimethylformamide (DMF)	Soluble (related compound 9-cis-Retinal is ~25 mg/mL)	

Troubleshooting Guides

Experimental Workflow & Troubleshooting

This guide provides a logical workflow for using **9-cis-Retinol-d5** as an internal standard in a typical LC-MS experiment and helps troubleshoot common issues.



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Troubleshooting workflow for **9-cis-Retinoic acid** experiments.

Common Issues and Solutions in a Q&A Format

Q: I am observing low or no signal for **9-cis-Retinol-d5** in my LC-MS analysis. What could be the cause?

A: This issue can arise from several factors:

- **Degradation:** Retinoids are highly sensitive to light, heat, and oxygen. Ensure that all handling steps, from stock solution preparation to sample analysis, are performed under subdued light (yellow or red) and that solutions are stored under an inert gas (argon or nitrogen) at the recommended temperature. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
- **Incomplete Dissolution:** Ensure the compound is fully dissolved in the initial solvent before further dilutions. Gentle warming or sonication can aid dissolution, but prolonged heating should be avoided.
- **Instrumental Issues:** Verify the LC-MS system is functioning correctly by injecting a fresh, known concentration of the standard. Check for issues with the injector, column, or detector.

Q: The peak area of my internal standard (**9-cis-Retinol-d5**) is inconsistent across my samples. What should I check?

A: Variability in the internal standard peak area can compromise the accuracy of your quantitative results. Consider the following:

- **Pipetting Inaccuracy:** Ensure precise and consistent addition of the internal standard to each sample. Use calibrated pipettes and a consistent spiking procedure.
- **Extraction Inefficiency:** The recovery of the internal standard during sample extraction may be variable. Optimize your extraction protocol to ensure consistent and high recovery. Evaluate potential matrix effects that could suppress the signal in some samples more than others.
- **Stability in Sample Matrix:** **9-cis-Retinol-d5** may not be stable in the biological matrix over the processing time. Perform stability tests of the spiked compound in the matrix at different time points and temperatures.

Q: I am observing unexpected peaks in my chromatogram near the **9-cis-Retinol-d5** peak. What could be their origin?

A: The presence of additional peaks can be due to:

- **Isomerization:** Exposure to light, heat, or acidic/basic conditions can cause isomerization of **9-cis-Retinol-d5** to other cis/trans isomers. Handle all solutions with care to minimize these exposures.
- **Degradation Products:** Oxidation can lead to the formation of retinaldehyde or retinoic acid analogs. Ensure proper storage and handling to prevent oxidative degradation.
- **Contamination:** Check all solvents, reagents, and labware for potential contaminants that may co-elute with your analyte.

Experimental Protocols

Preparation of Stock and Working Solutions for LC-MS

- **Stock Solution Preparation:**
 - Allow the vial of **9-cis-Retinol-d5** to equilibrate to room temperature before opening.
 - If supplied as a solid, dissolve in a suitable solvent such as acetonitrile or ethanol to a concentration of, for example, 1 mg/mL. Perform this under subdued light.
 - If supplied as a solution, this can be used as the stock solution.
 - Store the stock solution in amber vials under an inert atmosphere at -80°C in single-use aliquots.
- **Working Solution Preparation:**
 - On the day of the experiment, thaw an aliquot of the stock solution.
 - Dilute the stock solution with the appropriate solvent (e.g., a mixture of mobile phase components) to the desired concentration for spiking into samples. This concentration should be chosen to yield a response in the linear range of the assay.

- Protect the working solution from light and use it promptly.

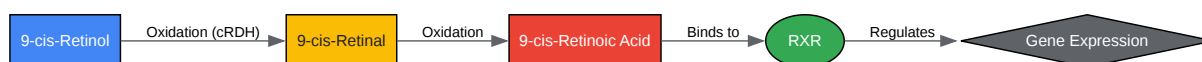
Cellular Experiments with 9-cis-Retinol

While **9-cis-Retinol-d5** is primarily an internal standard, the handling of its non-deuterated counterpart in cell culture is relevant. Studies have shown that cells can take up and metabolize 9-cis-retinol.

- Solution Preparation for Cell Culture:
 - Prepare a concentrated stock solution in a cell culture compatible solvent like DMSO or ethanol.
 - For the final working concentration in cell culture media, ensure the final solvent concentration is low (typically $\leq 0.1\%$ for DMSO) to avoid cytotoxicity.
 - Add the retinoid solution to the media immediately before treating the cells.
- Cellular Uptake and Metabolism:
 - Be aware that cells can internalize and metabolize 9-cis-retinol. One study in MCF7 breast cancer cells showed that approximately 75% of the 9-cis-retinol was taken up and metabolized within 24 hours.
 - The primary metabolic pathway involves oxidation to 9-cis-retinal and potentially further to 9-cis-retinoic acid, though this may be cell-type dependent.

Signaling Pathway

The biological effects of retinoids are primarily mediated through their conversion to retinoic acids, which then act as ligands for nuclear receptors.



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Simplified metabolic pathway of 9-cis-Retinol.

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